

Personal protective equipment for handling 1-(2-Chlorophenyl)-2-phenylethanone

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2-phenylethanone

Cat. No.: B1354644

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Essential Safety and Handling Guide for 1-(2-Chlorophenyl)-2-phenylethanone

Disclaimer: A specific Safety Data Sheet (SDS) for **1-(2-Chlorophenyl)-2-phenylethanone** (CAS 72867-72-2) is not readily available in public domains. The following guidance is based on the safety information for the closely related compound 2'-Chloroacetophenone (CAS 2142-68-9) and general principles of laboratory safety for handling aromatic ketones. It is imperative to conduct a thorough risk assessment before handling this chemical and to consult with your institution's environmental health and safety department.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **1-(2-Chlorophenyl)-2-phenylethanone**.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for structurally similar compounds, **1-(2-Chlorophenyl)-2-phenylethanone** is anticipated to be a combustible liquid that may cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]} The following table summarizes the recommended personal protective equipment.

Operation	Eye/Face Protection	Skin Protection	Respiratory Protection
Weighing and preparing solutions	Safety glasses with side shields or chemical splash goggles.[1]	Chemical-resistant gloves (e.g., Butyl rubber, Viton™), lab coat.	Not generally required if handled in a well-ventilated area or chemical fume hood.
Handling open containers and transfers	Chemical splash goggles. A face shield is recommended if there is a risk of splashing.	Chemical-resistant gloves (e.g., Butyl rubber, Viton™), lab coat. Consider a chemically resistant apron.	Use in a certified chemical fume hood is required.
Cleaning spills	Chemical splash goggles and a face shield.	Chemical-resistant gloves (e.g., Butyl rubber, Viton™), disposable coveralls.	Air-purifying respirator with organic vapor cartridges. For large spills, a self-contained breathing apparatus (SCBA) may be necessary.

Note on Glove Selection: Nitrile gloves may offer limited protection against ketones and should be used only for short-duration tasks with no direct contact.[3] For prolonged handling or in case of immersion, butyl rubber or Viton™ gloves are recommended. Always inspect gloves for any signs of degradation before use.

Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe working environment.

- Engineering Controls:
 - Always handle **1-(2-Chlorophenyl)-2-phenylethanone** in a well-ventilated area, preferably within a certified chemical fume hood.[1]

- Ensure that an eyewash station and a safety shower are readily accessible.
- Pre-Handling Preparations:
 - Review this safety guide and any available chemical safety information.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare all necessary equipment and reagents before starting the experiment to minimize the time spent handling the chemical.
- Handling the Chemical:
 - Wear the appropriate PPE as outlined in the table above.
 - Avoid direct contact with skin and eyes.
 - Do not inhale vapors or dust.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
 - Avoid sources of ignition as the compound may be combustible.[\[1\]](#)
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
 - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[\[1\]](#)
 - Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
 - Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

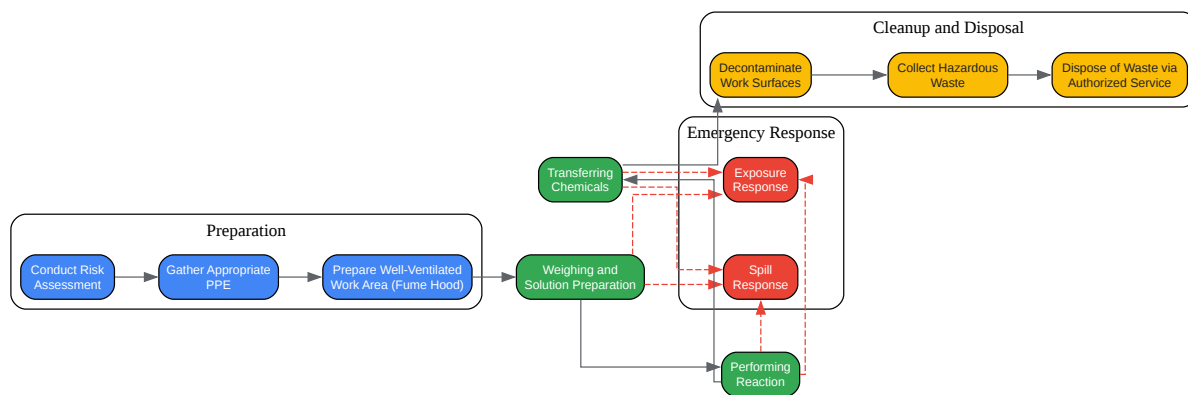
Disposal Plan

Proper disposal of **1-(2-Chlorophenyl)-2-phenylethanone** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **1-(2-Chlorophenyl)-2-phenylethanone** in a designated, properly labeled, and sealed hazardous waste container.
 - This includes unused chemicals, reaction byproducts, and contaminated materials such as gloves, paper towels, and pipette tips.
- Container Labeling:
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**1-(2-Chlorophenyl)-2-phenylethanone**".
 - Indicate the associated hazards (e.g., "Irritant," "Combustible").
- Storage of Waste:
 - Store the hazardous waste container in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.
- Disposal Method:
 - Dispose of the hazardous waste through your institution's licensed hazardous waste disposal service.^{[1][4]}
 - Do not dispose of this chemical down the drain or in the regular trash.^[1]

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical flow of operations for the safe handling of **1-(2-Chlorophenyl)-2-phenylethanone**.



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Caption: Workflow for the safe handling of **1-(2-Chlorophenyl)-2-phenylethanone**.

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